

# An In-depth Technical Guide to the Solubility and Stability of TD1092

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Compound of Interest		
Compound Name:	TD1092 intermediate-1	
Cat. No.:	B15554908	Get Quote

Disclaimer: Publicly available scientific literature and databases do not contain information on a compound specifically designated as "**TD1092** intermediate-1". The designation "TD1092" has been attributed to at least two distinct chemical entities: a pan-IAP (Inhibitor of Apoptosis Proteins) degrader and a macrocyclic chelator for rare earth elements. This guide presents the available solubility and stability data for both of these compounds to provide a comprehensive overview for researchers, scientists, and drug development professionals.

## Part 1: TD1092 as a Pan-IAP Degrader (PROTAC)

TD1092, in the context of cancer research, is a pan-IAP degrader that functions as a Proteolysis-Targeting Chimera (PROTAC). It induces the degradation of cIAP1, cIAP2, and XIAP, leading to the activation of caspases and promoting apoptosis in cancer cells.[1][2] This compound has been shown to inhibit the TNFα-mediated NF-κB pathway.[1]

## **Solubility Data**

Quantitative aqueous solubility data for the pan-IAP degrader TD1092 is not readily available in the public domain. However, information from chemical suppliers provides some qualitative solubility information.



Solvent	Solubility	Concentration
DMSO	Soluble (saturation unknown)	- 10 mM
- 5 mM		
- 1 mM	_	

Table 1: Solubility of Pan-IAP Degrader TD1092. Data sourced from MedchemExpress.[1]

## **Stability Data**

Detailed stability studies for TD1092 have not been published. However, storage recommendations for stock solutions provide an indication of its stability under specific conditions.

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	6 months	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.
DMSO	-20°C	1 month	Protect from light.

Table 2: Storage and Stability of Pan-IAP Degrader TD1092 Stock Solutions. Data sourced from MedchemExpress.[1]

## General Experimental Protocol for PROTAC Stability Assessment

The following is a general protocol for assessing the stability of a PROTAC like TD1092 in a relevant biological matrix, such as human plasma.

- Materials:
  - PROTAC stock solution (e.g., 10 mM in DMSO)

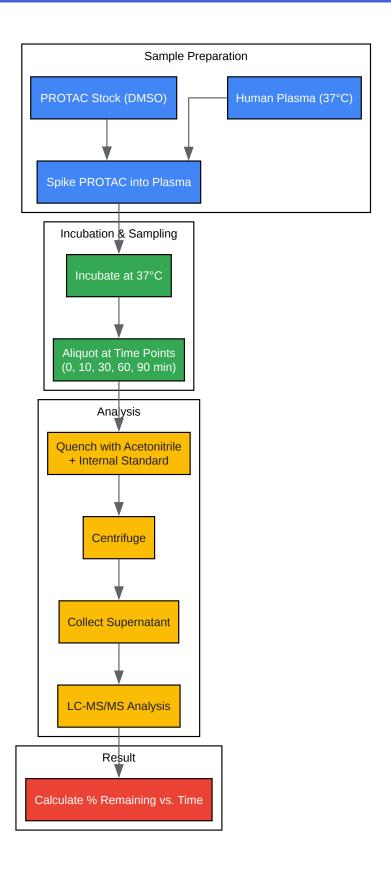


- Human plasma (or other relevant biological matrix)
- Phosphate-buffered saline (PBS), pH 7.4
- Acetonitrile with an internal standard (e.g., a structurally similar, stable compound)
- LC-MS/MS system

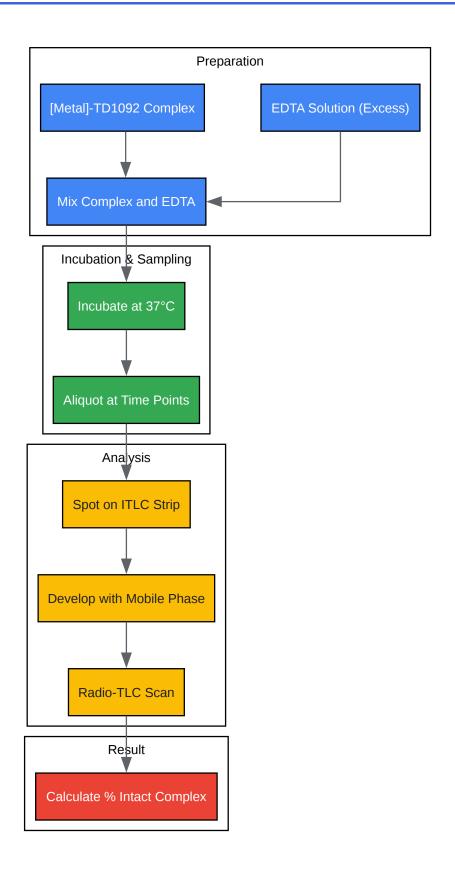
#### Procedure:

- 1. Spike the PROTAC from the stock solution into pre-warmed (37°C) human plasma to a final concentration of 1  $\mu$ M.
- 2. Incubate the plasma sample at 37°C.
- 3. At various time points (e.g., 0, 10, 30, 60, 90, 120 minutes), withdraw an aliquot of the plasma sample.
- 4. Immediately quench the reaction by adding the plasma aliquot to a 4-fold excess of cold acetonitrile containing the internal standard.
- 5. Vortex the mixture to precipitate plasma proteins.
- 6. Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- 7. Transfer the supernatant to a new tube or a 96-well plate for analysis.
- 8. Analyze the concentration of the remaining PROTAC in the supernatant by LC-MS/MS.
- Data Analysis:
  - Calculate the percentage of the PROTAC remaining at each time point relative to the 0minute time point.
  - Plot the percentage of remaining PROTAC against time to determine the degradation profile.









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### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cancer-research-network.com [cancer-research-network.com]
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